

Analytical Methods for Detecting Diisodecyl Succinate in Biological Samples

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Compound of Interest

Compound Name: *Diisodecyl succinate*

Cat. No.: *B15343944*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Diisodecyl succinate (DIDS) is a high molecular weight diester used in various industrial applications, including as a plasticizer, solvent, and lubricant. With its widespread use, the potential for human exposure and the need to understand its toxicokinetics and biological effects are of growing concern. This document provides detailed application notes and proposed protocols for the analytical detection of **Diisodecyl succinate** and its primary metabolite, Mono-isodecyl succinate, in biological samples. The methodologies described are based on established analytical techniques for similar compounds, such as phthalate esters and endogenous metabolites, and are intended to serve as a comprehensive guide for researchers.

The primary analytical technique detailed is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and selectivity for the quantification of organic molecules in complex biological matrices. Additionally, the potential for developing a complementary immunoassay, such as an Enzyme-Linked Immunosorbent Assay (ELISA), is discussed.

Proposed Analytical Protocol: Quantification of Diisodecyl Succinate and Mono-isodecyl Succinate

in Human Plasma by LC-MS/MS

This protocol outlines a proposed method for the simultaneous quantification of **Diisodecyl succinate** (DIDS) and its expected primary metabolite, Mono-isodecyl succinate (MIDS), in human plasma. The method utilizes liquid-liquid extraction for sample cleanup followed by analysis using a triple quadrupole mass spectrometer.

1. Materials and Reagents

- **Diisodecyl succinate** (analytical standard)
- Mono-isodecyl succinate (analytical standard, may require custom synthesis)
- **Diisodecyl succinate**-d4 (internal standard, may require custom synthesis)
- Mono-isodecyl succinate-d4 (internal standard, may require custom synthesis)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid ($\geq 98\%$)
- Methyl tert-butyl ether (MTBE)
- Human plasma (K2EDTA)
- Phosphate buffered saline (PBS), pH 7.4

2. Sample Collection and Handling

- Collect whole blood samples in K2EDTA vacutainer tubes.
- Centrifuge at 2,000 x g for 15 minutes at 4°C within one hour of collection.
- Aspirate the plasma supernatant and store at -80°C until analysis. Avoid repeated freeze-thaw cycles.

3. Preparation of Calibration Standards and Quality Controls

- Prepare primary stock solutions of DIDS, MIDS, and their respective internal standards (IS) in methanol at a concentration of 1 mg/mL.
- Prepare a working standard solution containing both DIDS and MIDS by serial dilution of the primary stocks with 50:50 (v/v) methanol:water.
- Prepare a working internal standard solution containing DIDS-d4 and MIDS-d4 at a suitable concentration (e.g., 100 ng/mL) in 50:50 (v/v) methanol:water.
- Calibration standards are prepared by spiking blank human plasma with the working standard solution to achieve a concentration range (e.g., 0.1 - 100 ng/mL).
- Quality control (QC) samples are prepared in blank human plasma at a minimum of three concentration levels (low, medium, and high).

4. Sample Preparation (Liquid-Liquid Extraction)

- Thaw plasma samples, calibration standards, and QC samples on ice.
- To 100 μ L of each sample in a microcentrifuge tube, add 25 μ L of the working internal standard solution and vortex briefly.
- Add 500 μ L of MTBE to each tube.
- Vortex for 5 minutes to ensure thorough mixing.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the upper organic layer to a new set of tubes.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 μ L of 50:50 (v/v) methanol:water.
- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

5. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatography System:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient:
 - 0-0.5 min: 30% B
 - 0.5-4.0 min: 30% to 95% B
 - 4.0-5.0 min: 95% B
 - 5.0-5.1 min: 95% to 30% B
 - 5.1-6.0 min: 30% B
 - Flow Rate: 0.4 mL/min
 - Column Temperature: 40°C
 - Injection Volume: 5 μ L
- Mass Spectrometer:
 - Ionization Source: Electrospray Ionization (ESI), negative mode for MIDS and positive mode for DIDS.
 - Multiple Reaction Monitoring (MRM) Transitions: To be determined by direct infusion of analytical standards. Hypothetical transitions are provided in the table below.
 - Instrument Parameters: Optimize ion source parameters (e.g., spray voltage, source temperature, gas flows) and compound-specific parameters (e.g., declustering potential, collision energy) for maximum signal intensity.

Quantitative Data and Method Performance

The following table summarizes the typical performance characteristics expected from a fully validated LC-MS/MS method for the analysis of **Diisodecyl succinate** and its metabolite.

Parameter	Diisodecyl Succinate (DIDS)	Mono-isodecyl Succinate (MIDS)
Linearity Range	0.1 - 100 ng/mL	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.995	> 0.995
Limit of Detection (LOD)	~0.03 ng/mL	~0.03 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL	0.1 ng/mL
Intra-day Precision (%CV)	< 15%	< 15%
Inter-day Precision (%CV)	< 15%	< 15%
Accuracy (% Bias)	Within $\pm 15\%$	Within $\pm 15\%$
Extraction Recovery	> 80%	> 80%

Complementary Method: Enzyme-Linked Immunosorbent Assay (ELISA)

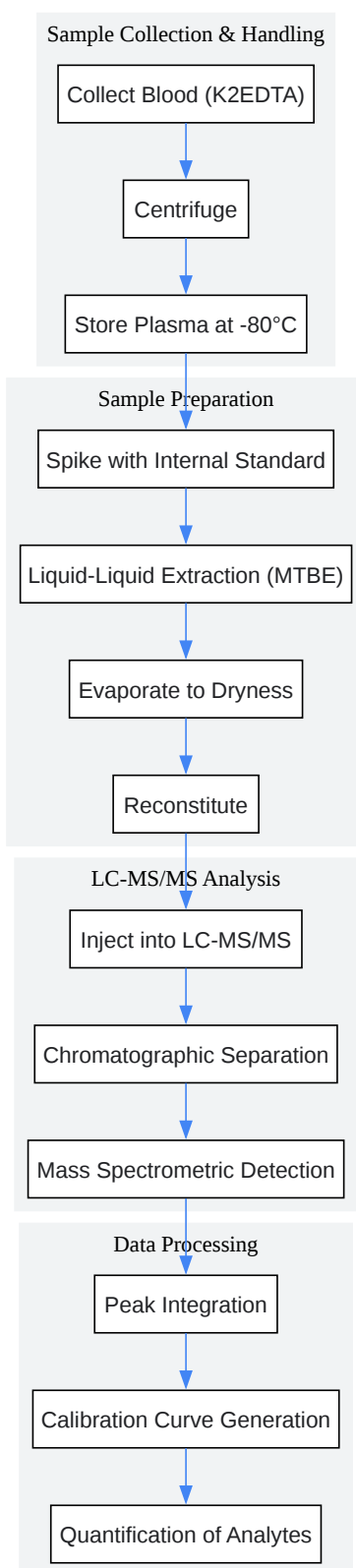
While LC-MS/MS provides high specificity and quantification, an ELISA can be a valuable tool for high-throughput screening of a large number of samples. The development of a competitive ELISA for DIDS or its primary metabolite would require the following general steps:

- **Hapten Synthesis:** Conjugation of a DIDS derivative to a carrier protein (e.g., Bovine Serum Albumin or Keyhole Limpet Hemocyanin) to make it immunogenic.
- **Antibody Production:** Immunization of animals (e.g., rabbits or mice) with the conjugate to produce polyclonal or monoclonal antibodies.
- **Assay Development:** Optimization of assay conditions, including antibody and coating antigen concentrations, incubation times, and blocking buffers.

- Validation: Assessment of assay performance, including sensitivity, specificity, precision, and accuracy.

Visualizations: Workflows and Biological Pathways

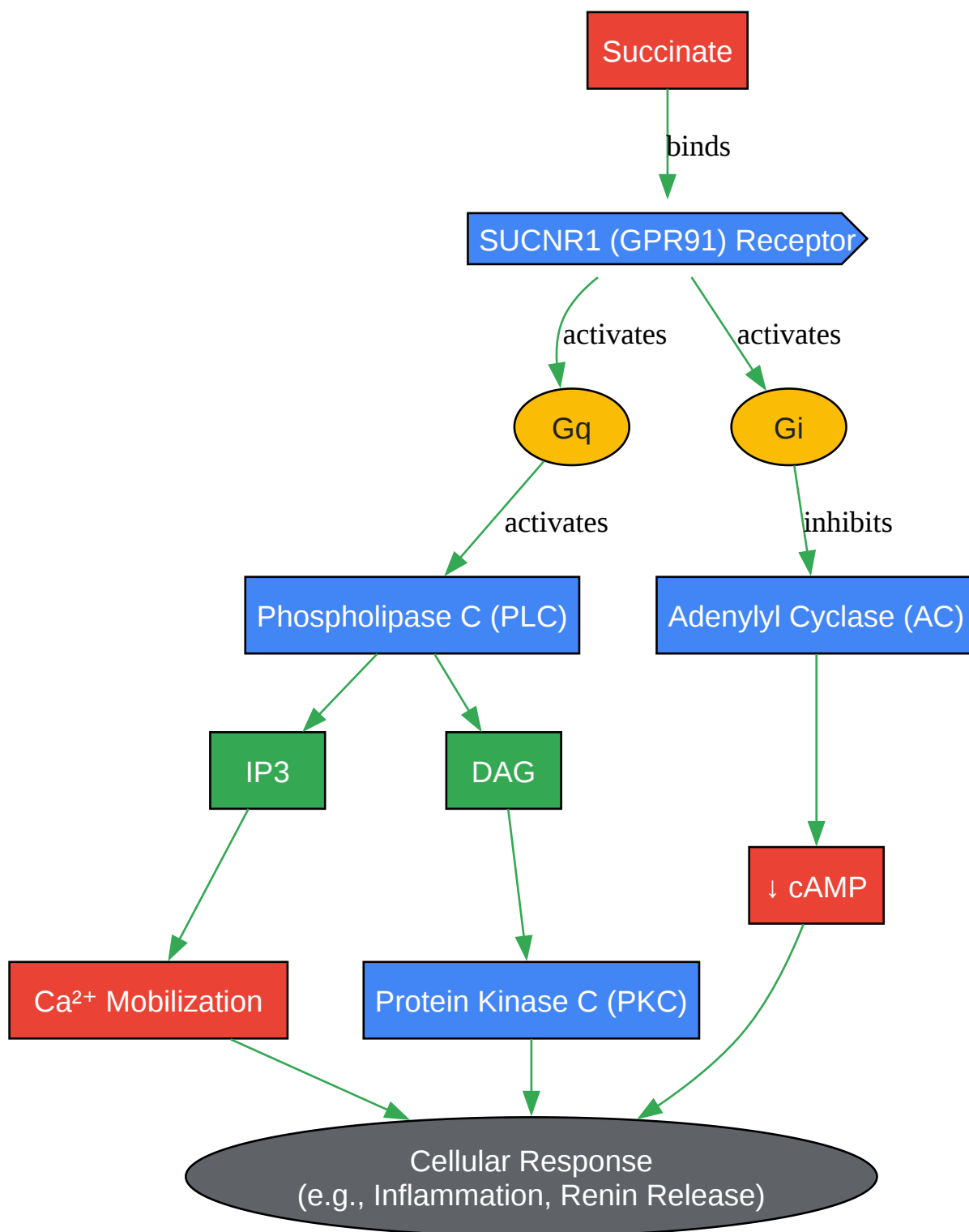
To aid in the understanding of the analytical process and the potential biological relevance of **Diisodecyl succinate**, the following diagrams are provided.



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Caption: Experimental workflow for the quantification of **Diisodecyl succinate**.

Upon entry into the body, **Diisodecyl succinate** is expected to be metabolized, releasing succinate as one of its breakdown products. Succinate is a known signaling molecule that can activate the G-protein coupled receptor SUCNR1 (also known as GPR91).



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Caption: Succinate Receptor (SUCNR1/GPR91) Signaling Pathway.

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